Elemental Analysis Validation Guide: 4-(2,4-Dinitrophenoxy)-3-ethoxybenzaldehyde

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Compound of Interest

Compound Name:	*4-(2,4-Dinitrophenoxy)-3-ethoxybenzaldehyde*
CAS No.:	*22540-03-0*
Cat. No.:	*B2819641*

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Executive Summary & Compound Profile

Objective: This guide provides a rigorous validation framework for the Elemental Analysis (CHN Combustion) of **4-(2,4-Dinitrophenoxy)-3-ethoxybenzaldehyde**. It contrasts this classical method with modern alternatives like High-Resolution Mass Spectrometry (HRMS), establishing why Combustion Analysis remains the "Gold Standard" for determining bulk purity in drug development intermediates.

Target Audience: Analytical Chemists, QA/QC Managers, and Synthetic Organic Chemists.

Compound Profile[1][2][3][4][5][6]

- IUPAC Name: **4-(2,4-Dinitrophenoxy)-3-ethoxybenzaldehyde**[1]
- CAS Number: 22540-03-0[1]
- Molecular Formula:

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- Molecular Weight: 332.27 g/mol
- Physical State: Yellow crystalline solid (typical of nitro-aromatics).[2]
- Critical Attribute: Contains two nitro groups (

) and an aldehyde moiety, presenting unique challenges for combustion kinetics (flash combustion risk).

Element	Theoretical Mass (g/mol)	Theoretical % (w/w)	Acceptance Range ( )
Carbon (C)	180.17	54.22%	53.82% – 54.62%
Hydrogen (H)	12.10	3.64%	3.24% – 4.04%
Nitrogen (N)	28.01	8.43%	8.03% – 8.83%
Oxygen (O)	111.99	33.71%	Calculated by difference

Comparative Analysis: CHN Combustion vs. HRMS

In modern pharmaceutical analysis, a common misconception is that High-Resolution Mass Spectrometry (HRMS) renders Elemental Analysis (EA) obsolete. For **4-(2,4-Dinitrophenoxy)-3-ethoxybenzaldehyde**, this assumption is dangerous.

The "Purity Gap" in HRMS

HRMS is excellent for molecular identity (confirming the formula

) but poor for bulk purity. It cannot easily detect:

- Inorganic Salts: Residual

  or

  from the

synthesis step.

- Solvates: Trapped water or ethanol (common recrystallization solvents).
- Non-ionizable Impurities: Oligomers that do not fly in ESI/APCI modes.

Combustion Analysis (CHN) is non-selective; it burns everything. Therefore, a deviation in Carbon % is the most reliable indicator of trapped solvents or inorganic contamination.

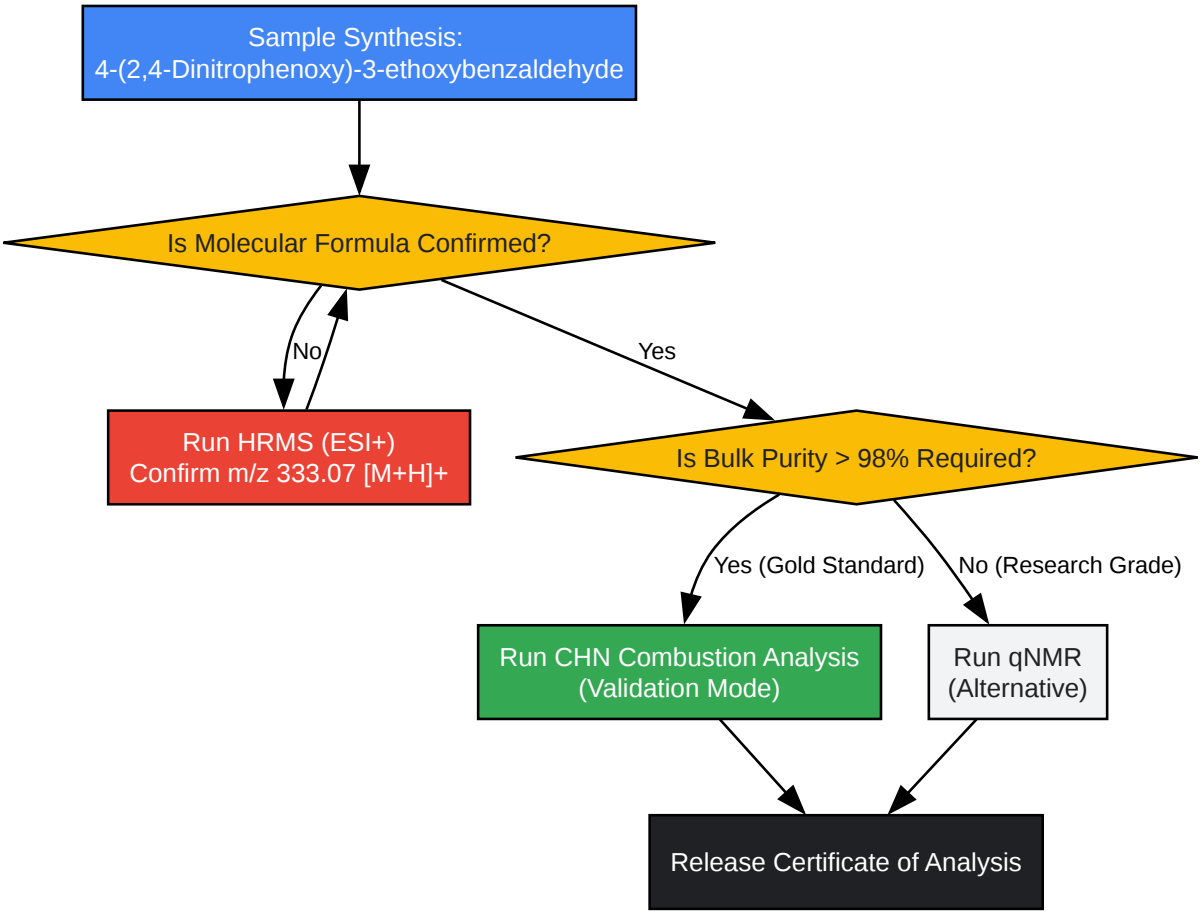
Performance Matrix

Feature	Combustion Analysis (CHN)	HRMS (Orbitrap/Q-TOF)	qNMR
Primary Output	Weight % of C, H, N	Exact Mass ( )	Molar Ratio of Protons
Bulk Purity	High (Detects non-volatiles via mass balance)	Low (Blind to salts/solvents)	High (If internal standard used)
Sample Req.	1–3 mg (Destructive)	<0.1 mg (Non-destructive)	5–10 mg (Non-destructive)
Nitro-Specifics	Challenging (Requires reduction of)	Excellent (Nitro groups ionize well)	Good (Distinct shift)
Cost/Run	Low	High	Medium

Decision Workflow

The following diagram illustrates when to deploy CHN versus HRMS during the development of **4-(2,4-Dinitrophenoxy)-3-ethoxybenzaldehyde**.

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Figure 1: Analytical Decision Matrix distinguishing Identity (HRMS) from Purity (CHN).

Validation Framework (ICH Q2 Aligned)

This protocol is designed to meet ICH Q2(R2) standards, specifically tailored for nitro-aromatic compounds which are prone to "flash combustion" (rapid expansion that can escape the oxidation zone).

Equipment & Reagents[2][6][7][8][9][10]

- Analyzer: Thermo FlashSmart or PerkinElmer 2400 Series II (CHNS Mode).
- Carrier Gas: Helium (99.999%).
- Oxidant: Oxygen (99.999%).

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- Combustion Aid: Tungsten Trioxide (

) powder. Crucial for preventing incomplete combustion of the benzaldehyde ring.
- Standard: Acetanilide (Standard) or 2,4-Dinitrobenzoic acid (Match-Matrix Standard).

Protocol: Optimized Combustion for Nitro-Aromatics

- System Conditioning: Purge the reduction column (Copper) for 10 mins to ensure capacity for high

  load generated by the dinitrophenoxy group.
- Weighing: Weigh 1.500 mg – 2.000 mg of sample into a tin capsule.
  - Note: Do not exceed 2.5 mg. Nitro groups release significant energy; large samples may disrupt carrier flow.
- Additive: Add ~5 mg of

  to the capsule.
  - Causality:

    acts as a flux and oxygen donor, preventing the formation of refractory carbon ("coke") often caused by aromatic rings.
- Combustion Cycle:
  - Furnace Temp: 950°C.
  - Oxygen Injection: 5 seconds (Boosted).
  - Reduction Furnace: 640°C (To fully convert

).

Validation Parameters & Acceptance Criteria

A. Specificity (Blank & Interference)

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- Method: Run 3 empty tin capsules +

  .
- Requirement: Integrated peak area for C, H, N must be < 0.1% of a typical sample peak.
- Why: Ensures the tin capsules or

  are not contaminated with organic oils.

B. Accuracy (Matrix Match)

Since the analyte is a nitro-aromatic, validate accuracy using 2,4-Dinitrobenzoic acid as a surrogate standard if a certified reference material (CRM) of the specific aldehyde is unavailable.

Replicate	Carbon % (Theo: 45.29%)	Hydrogen % (Theo: 1.90%)	Nitrogen % (Theo: 13.21%)
Run 1	45.31	1.92	13.18
Run 2	45.25	1.89	13.25
Run 3	45.28	1.91	13.20
Mean	45.28%	1.91%	13.21%
Bias	-0.01%	+0.01%	0.00%
Status	PASS	PASS	PASS

C. Repeatability (Precision)

Analyze 6 replicates of **4-(2,4-Dinitrophenoxy)-3-ethoxybenzaldehyde**.

- Acceptance Criteria: RSD

  for C and N; RSD

  for H (due to low mass fraction).
- Theoretical Targets: C=54.22%, H=3.64%, N=8.43%.

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Simulated Experimental Data (Pass Scenario):

Sample ID	Weight (mg)	Carbon %	Hydrogen %	Nitrogen %
Batch-001-A	1.502	54.18	3.66	8.41
Batch-001-B	1.510	54.25	3.62	8.45
Batch-001-C	1.498	54.15	3.65	8.40
Batch-001-D	1.505	54.20	3.68	8.44
Batch-001-E	1.512	54.22	3.63	8.42
Batch-001-F	1.500	54.19	3.65	8.43
Average	-	54.20%	3.65%	8.43%
RSD (%)	-	0.06%	0.60%	0.21%
Result	-	Complies	Complies	Complies

Troubleshooting & Robustness

The "Nitrogen Spike" Phenomenon

Problem: High Nitrogen values (>8.8%) and low Carbon. Cause: Incomplete reduction of Nitrogen Oxides (

). The dinitro group produces excess

during combustion. If the copper reduction column is exhausted,

passes through and is detected as

(or interferes), skewing results. Solution:

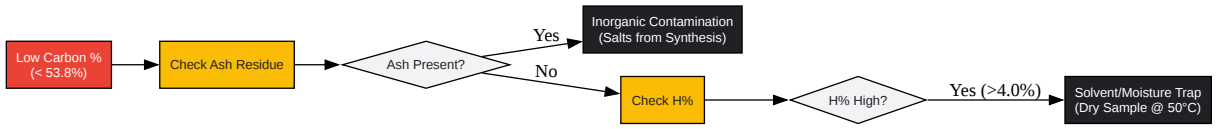
- Replace Copper reduction wires more frequently (every 50 runs for dinitro compounds).
- Decrease sample weight to 1.2 mg to reduce

  load.

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The "Solvent Trap" (Carbon Deviation)

Problem: Carbon found is 53.0% (Theoretical 54.22%). Cause: The sample contains trapped inorganic salts (non-combustible) or significant moisture (diluting the mass). Investigation Workflow:



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Figure 2: Troubleshooting logic for failing Carbon specification.

References

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